

3-Hydroxyazetidine hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 3-Hydroxyazetidine hydrochloride

Cat. No.: B016518

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An In-depth Technical Guide to the Safe Handling of 3-Hydroxyazetidine Hydrochloride

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **3-Hydroxyazetidine hydrochloride** (CAS No: 18621-18-6), a key building block in pharmaceutical synthesis.

Hazard Identification and Classification

3-Hydroxyazetidine hydrochloride is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, can cause serious eye damage, and may cause respiratory irritation.[1][2][3][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	1
Specific Target Organ Toxicity - Single Exposure	3

Signal Word: Danger[1]

Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
Appearance	White solid
Molecular Formula	$C_3H_7NO \cdot HCl$
Molecular Weight	109.55 g/mol
CAS Number	18621-18-6
Melting Point	85-92 °C
Boiling Point	170.7°C at 760 mmHg
Flash Point	120.4°C
Water Solubility	Soluble in water, DMSO, and methanol
Storage Conditions	Room temperature, in a dry, cool, and well-ventilated place
Vapor Pressure	0.464mmHg at 25°C

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict protocols is essential to minimize risk of exposure and to respond effectively in case of an accident.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **3-Hydroxyazetidine hydrochloride** to determine the appropriate level of PPE. The following are general recommendations:

- Eye Protection: Wear chemical safety goggles or a face shield that conforms to EU Standard EN166 or OSHA's 29 CFR 1910.133 regulations.[\[6\]](#)
- Hand Protection: Handle with gloves. Nitrile rubber gloves are a suitable material. Gloves must be inspected prior to use and disposed of properly after.[\[7\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[8\]](#) A lab coat is mandatory.
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[8\]](#) A dust mask of type N95 (US) is also recommended.

Safe Handling Protocol

- Ventilation: Always handle **3-Hydroxyazetidine hydrochloride** in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#)
- Dust Formation: Avoid the formation of dust and aerosols.[\[1\]](#) Use dry clean-up procedures and do not use air hoses for cleaning.[\[2\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

Emergency First Aid Protocols

Immediate and appropriate first aid is critical in the event of exposure.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash it before reuse.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Ingestion:** If swallowed, rinse the mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)[\[2\]](#)[\[6\]](#)

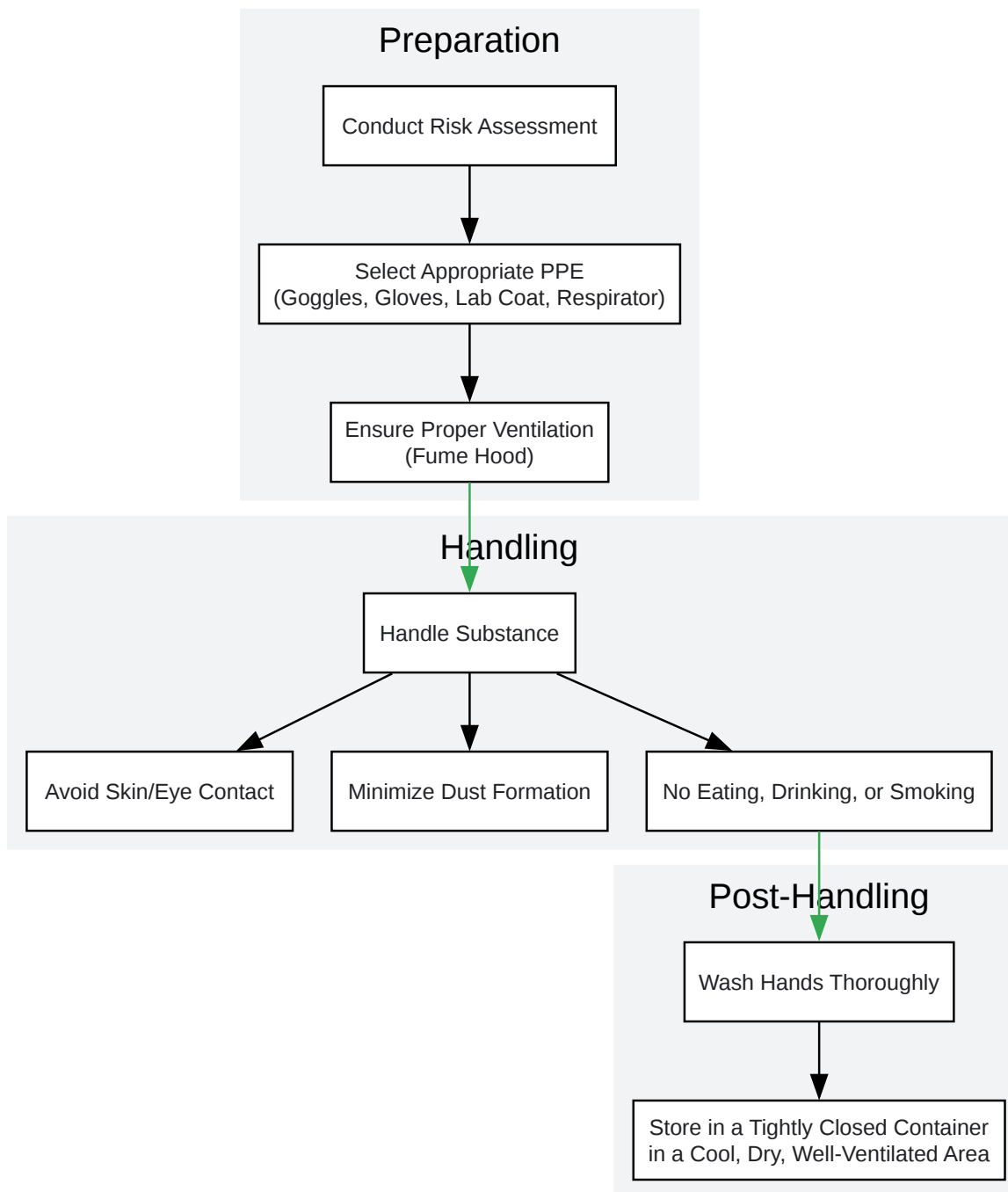
Spill Cleanup Protocol

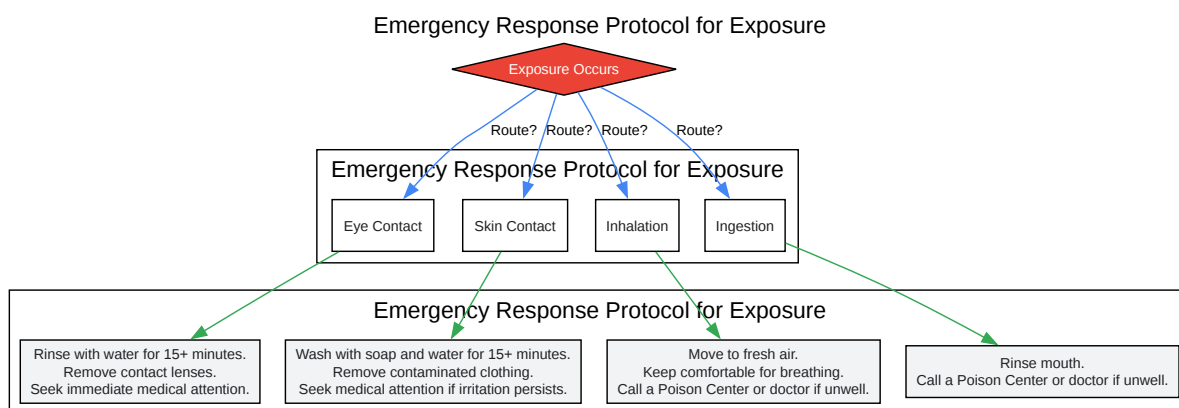
- **Evacuate:** Clear the area of all personnel.
- **Ventilate:** Ensure adequate ventilation.
- **Containment:** Prevent the spillage from entering drains or water courses.
- **Cleanup:**
 - Wear appropriate PPE, including a dust respirator.
 - For minor spills, use dry clean-up procedures. Sweep or vacuum up the material and place it in a clean, dry, sealable, labeled container for disposal.[\[2\]](#) Do not use air hoses for cleaning.[\[2\]](#)
 - For major spills, alert the fire brigade and control personal contact with the substance.[\[2\]](#)
- **Disposal:** Dispose of the waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)

Visualization of Safety Procedures

The following diagrams illustrate the logical workflows for handling **3-Hydroxyazetidine hydrochloride** safely.

Safe Handling Workflow for 3-Hydroxyazetidine Hydrochloride





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